

investigating the downstream targets of GNA002

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Compound of Interest

Compound Name: GNA002

Cat. No.: B10828377

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Mechanism of Action

GNA002 exerts its effects through a multi-step process targeting EZH2, leading to a cascade of downstream events.

1. Covalent Inhibition of EZH2

GNA002 is a derivative of gambogenic acid that specifically and covalently binds to the cysteine 668 residue within the SET domain of EZH2.^{[1][2][3]} This covalent modification is the initial and critical step in its mechanism of action.

2. CHIP-Mediated Ubiquitination and Proteasomal Degradation of EZH2

The binding of **GNA002** to EZH2 induces a conformational change that marks the protein for degradation. The COOH terminus of Hsp70-interacting protein (CHIP), an E3 ubiquitin ligase, recognizes the **GNA002**-bound EZH2 and mediates its ubiquitination.^{[1][3][4]} This polyubiquitinated EZH2 is then targeted for degradation by the 26S proteasome.^[3]

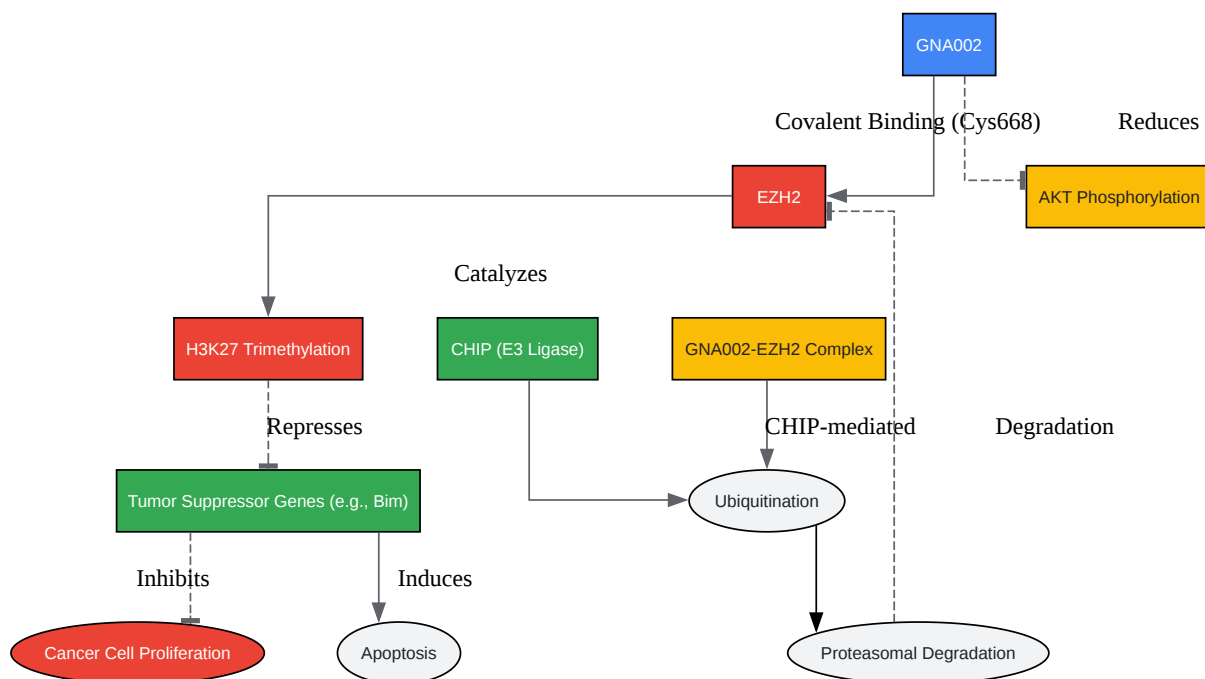
3. Reduction of H3K27 Trimethylation

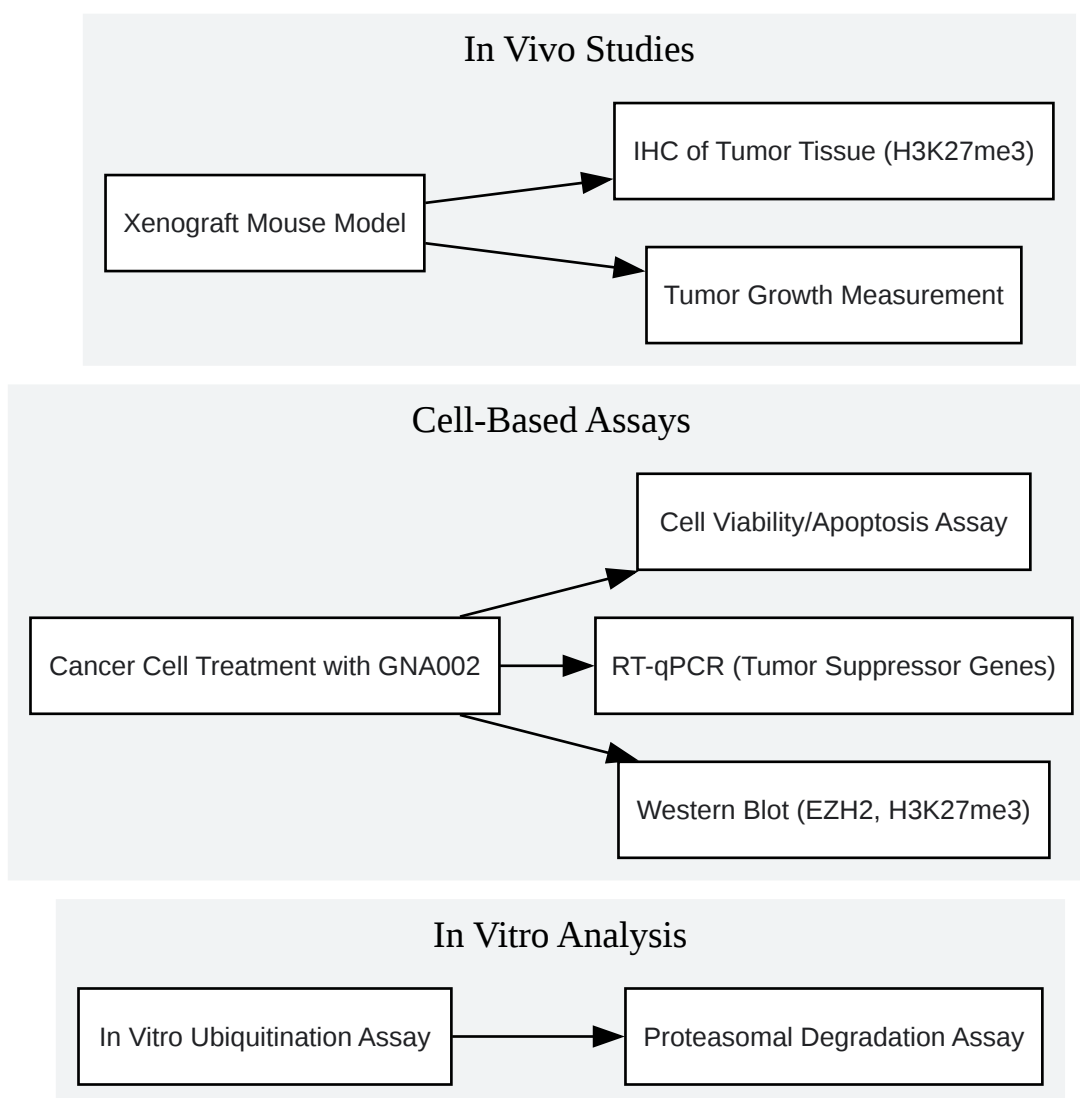
The degradation of EZH2 leads to a significant reduction in the levels of its catalytic product, H3K27me₃, on target gene promoters.^{[1][2][3]} This decrease in the repressive histone mark is a primary downstream epigenetic consequence of **GNA002** treatment.

4. Reactivation of Tumor Suppressor Genes

The removal of the repressive H3K27me3 mark from the promoters of PRC2-target genes leads to their transcriptional reactivation.[1][3][5] This includes the reactivation of key tumor suppressor genes that can inhibit cell proliferation and induce apoptosis. One such reactivated pro-apoptotic protein is Bim.[3]

Signaling Pathway of **GNA002** Action





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. A covalently bound inhibitor triggers EZH2 degradation through CHIP-mediated ubiquitination - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Regulation of EZH2 protein stability: new mechanisms, roles in tumorigenesis, and roads to the clinic - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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